

Personal protective equipment for handling 6- iodo-1H-indole-2,3-dione

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Compound of Interest

Compound Name: *6-iodo-1H-indole-2,3-dione*

Cat. No.: *B1316932*

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Essential Safety and Handling Guide for 6-iodo-1H- indole-2,3-dione

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6-iodo-1H-indole-2,3-dione** (also known as 6-iodoisatin). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

6-iodo-1H-indole-2,3-dione is classified as an irritant and is toxic if swallowed.[1][2] It can cause skin, eye, and respiratory irritation.[3] Therefore, handling requires strict adherence to safety protocols to minimize exposure risks.

Hazard Identification and Classification:

| Identifier | Information |
|------------------------|---|
| Product Name | 6-iodo-1H-indole-2,3-dione |
| Synonym | 6-Iodoisatin ^[1] |
| CAS Number | 3370-25-4 ^[1] |
| Molecular Formula | C ₈ H ₄ INO ₂ ^[1] |
| Physical State | Solid |
| GHS Pictograms |   |
| Signal Word | Danger ^[2] |
| Hazard Statements | H301: Toxic if swallowed. ^[2] H315: Causes skin irritation. ^[3] H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. ^[2] ^[3] H335: May cause respiratory irritation. ^[2] ^[3] |
| Incompatible Materials | Strong oxidizing agents. ^[2] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following equipment is mandatory when handling **6-iodo-1H-indole-2,3-dione**.

| PPE Category | Specific Recommendations | Rationale |
|------------------------|--|---|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile rubber). Inspect for integrity before each use. | To prevent skin contact and irritation. |
| Eye & Face Protection | Chemical safety goggles or safety glasses with side shields. ^[4] A face shield should be used if there is a risk of splashing. | To protect eyes from dust particles and splashes, which can cause serious irritation. |
| Respiratory Protection | Handle only in a well-ventilated area, preferably within a chemical fume hood. ^[2] Use a NIOSH-approved respirator with a particulate filter (N95 or higher) if dust generation is unavoidable outside a fume hood. | To prevent inhalation of airborne particles that may cause respiratory irritation. ^[2] |
| Body Protection | A standard laboratory coat must be worn at all times. ^[5] Consider a chemically resistant apron if handling large quantities or if there is a significant risk of splashing. | To protect skin and clothing from contamination. |
| Footwear | Closed-toe shoes. | Standard laboratory practice to protect feet from spills. ^[5] |

Operational Plan: Handling Protocol

This step-by-step guidance ensures the safe handling of **6-iodo-1H-indole-2,3-dione** from preparation to post-handling cleanup.

1. Preparation:

- Ensure all necessary PPE is available and in good condition.

- Designate a specific handling area within a chemical fume hood to minimize inhalation risk.
[\[2\]](#)
- Keep the container tightly closed when not in use.
- Verify that an eyewash station and safety shower are accessible and operational.

2. Weighing and Transfer:

- Conduct all weighing and transfer operations of the solid compound inside a chemical fume hood to control dust.[\[5\]](#)
- Use a spatula or other appropriate tool for transfers to avoid generating airborne dust.
- Avoid direct contact with the substance.

3. In-Solution Handling:

- When working with the compound in solution, continue to handle it within the fume hood.
- If heating is required, do so in a well-ventilated area or fume hood to prevent the inhalation of any vapors.[\[5\]](#)

4. Post-Handling and Cleanup:

- After handling, wash hands and any exposed skin thoroughly with soap and water.
- Decontaminate the work area and any equipment used according to standard laboratory procedures.
- Remove and wash any contaminated clothing before reuse.[\[2\]](#)

Disposal Plan

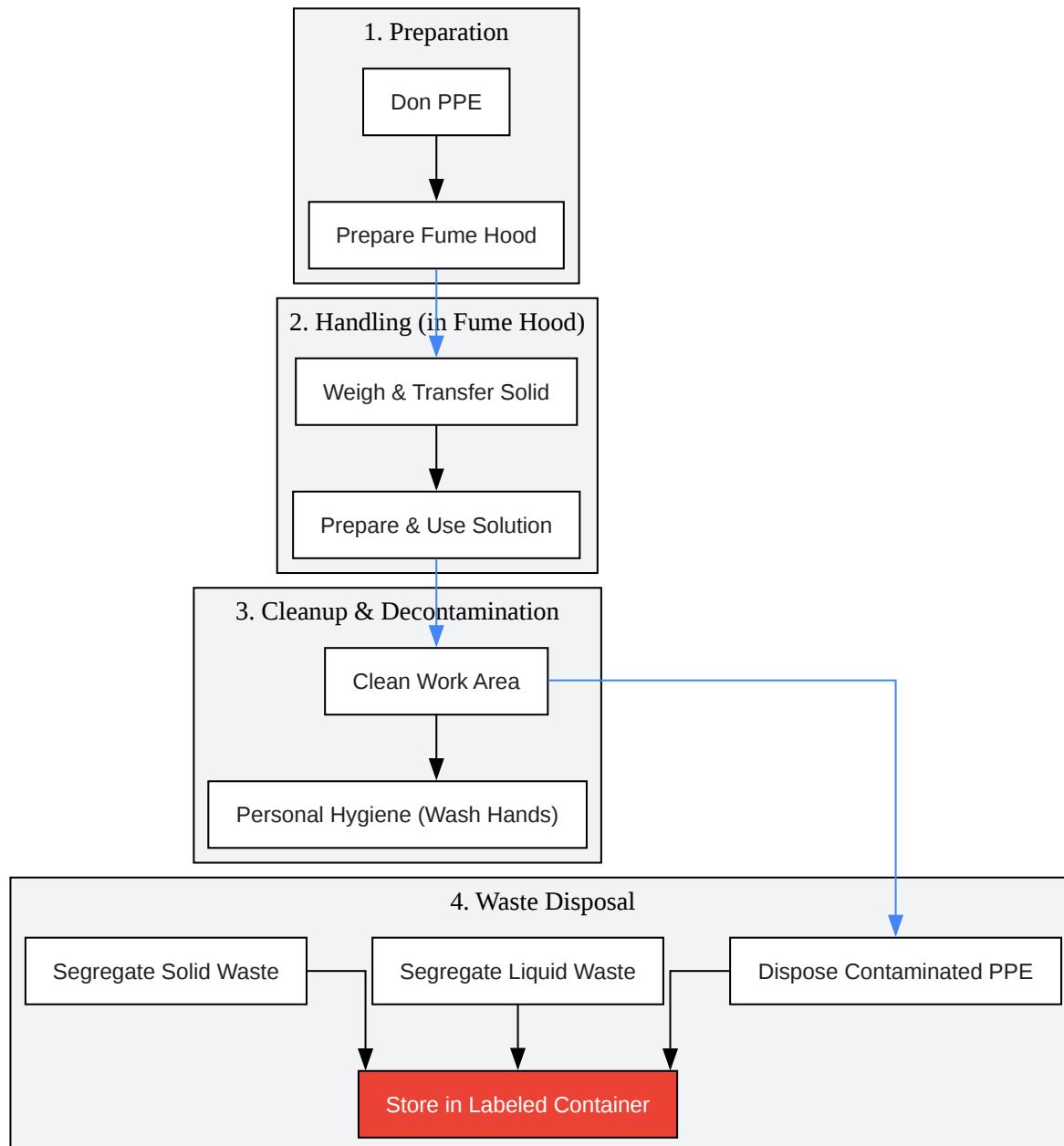
Proper disposal of **6-iodo-1H-indole-2,3-dione** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Chemical Waste:

- Collect unused or waste **6-iodo-1H-indole-2,3-dione** in a clearly labeled, sealed, and appropriate hazardous waste container.[5]
- Contaminated Labware & PPE:
 - Rinse contaminated reusable glassware with a suitable solvent (e.g., acetone, ethanol) inside a chemical fume hood. Collect the rinse-ate as hazardous liquid waste.
 - Dispose of grossly contaminated disposable labware (e.g., pipette tips, weighing boats) and PPE (e.g., gloves) as solid hazardous waste in a designated container.[5]
- Waste Disposal:
 - All waste must be disposed of through a licensed waste disposal company.[2]
 - Do not allow the product to enter drains or waterways.[6]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow Visualization

The following diagram illustrates the essential workflow for safely handling **6-iodo-1H-indole-2,3-dione**.



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Caption: Safe handling workflow for **6-iodo-1H-indole-2,3-dione**.

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